

Application Notes and Protocols: Solubility of RBP4 Inhibitor 1

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Compound of Interest

Compound Name: *RBP4 inhibitor 1*

Cat. No.: *B12400058*

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Introduction

Retinol-Binding Protein 4 (RBP4) is a critical transporter of retinol (Vitamin A) from the liver to peripheral tissues. It has emerged as a significant therapeutic target in various metabolic and ophthalmologic diseases. Elevated levels of RBP4 are associated with insulin resistance, type 2 diabetes, and certain inflammatory conditions. **RBP4 inhibitor 1**, also identified as compound 43b, is a potent and orally active small molecule inhibitor of RBP4.^{[1][2][3]} It has demonstrated a significant and lasting effect in reducing blood RBP4 levels in preclinical models.^{[1][2]} Understanding the solubility of this inhibitor in various solvents is paramount for its effective use in in-vitro and in-vivo research, as well as for formulation development.

These application notes provide a summary of the known solubility of **RBP4 inhibitor 1** and a detailed protocol for determining its solubility in other relevant solvents. Additionally, a diagram of the RBP4 signaling pathway is included to provide context for its mechanism of action.

Data Presentation: Solubility of RBP4 Inhibitor 1

The solubility of a compound is a crucial physicochemical property that influences its biological activity and therapeutic potential. The following table summarizes the currently available quantitative solubility data for **RBP4 Inhibitor 1**.

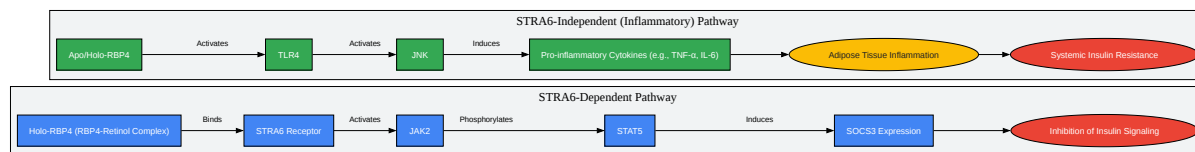
Solvent	Solubility	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	250 mg/mL	699.79 mM	Ultrasonic assistance may be required. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.
Ethanol	Data not publicly available.	Data not publicly available.	See Experimental Protocol below to determine solubility.
Water	Data not publicly available.	Data not publicly available.	The compound's structure suggests low aqueous solubility.
Phosphate-Buffered Saline (PBS)	Data not publicly available.	Data not publicly available.	See Experimental Protocol below to determine solubility.

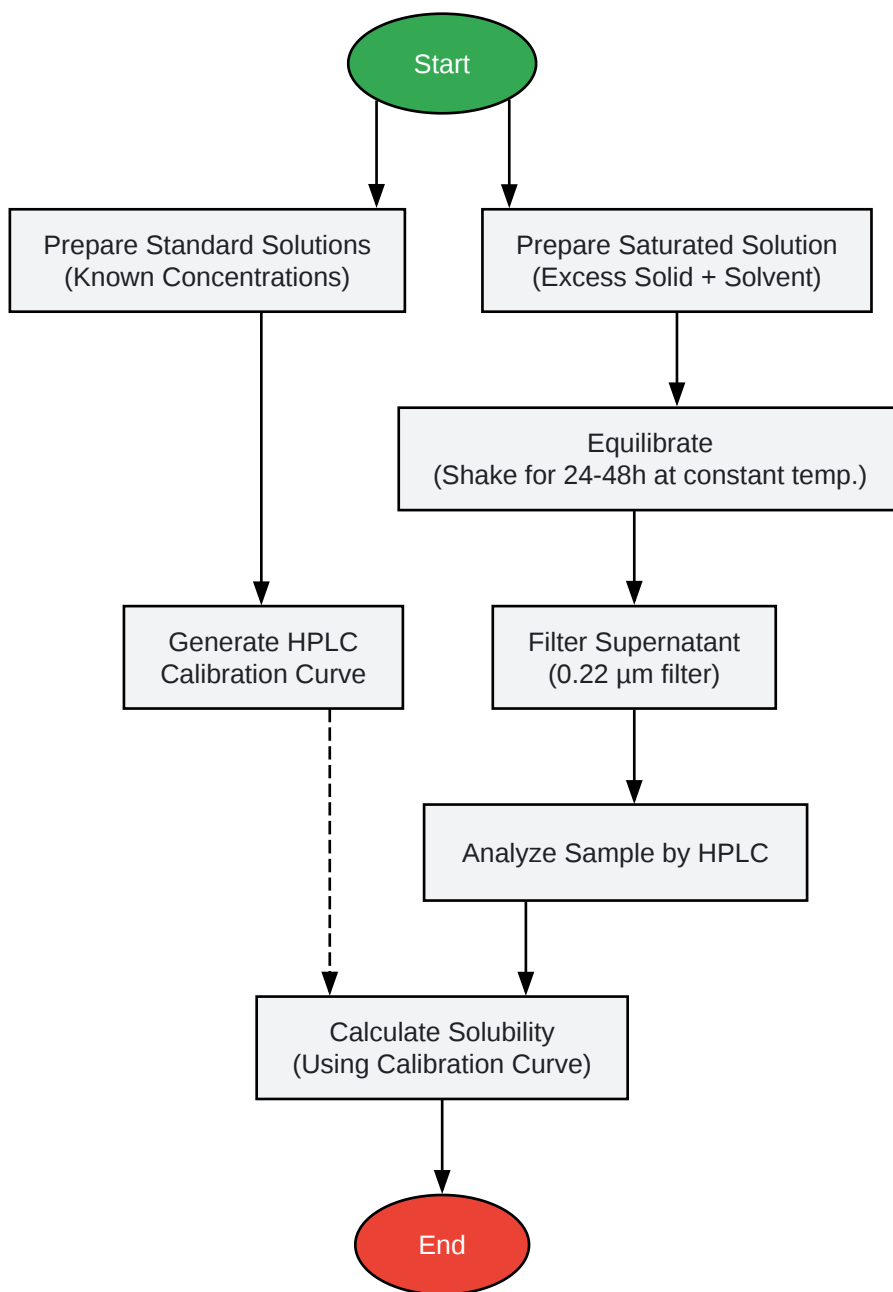
Compound Information:

- Molecular Formula: C₁₄H₁₃F₆NO₃
- Molecular Weight: 357.25 g/mol
- CAS Number: 1198180-03-8

RBP4 Signaling Pathway

RBP4 exerts its biological effects through at least two distinct signaling pathways, contributing to metabolic dysregulation and inflammation. Understanding these pathways is key to appreciating the therapeutic potential of RBP4 inhibitors.





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References

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- [2. RBP4 inhibitor 1 - Immunomart \[immunomart.com\]](#)
- [3. RBP4 inhibitor 1 - Immunomart \[immunomart.com\]](#)
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